

5-(2-nitroethyl)-1H-indole: Proper Disposal & Safety Procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(2-nitroethyl)-1H-indole

CAS No.: 87149-49-3

Cat. No.: B8652061

[Get Quote](#)

Executive Safety Summary (Immediate Action)

STOP AND READ: **5-(2-nitroethyl)-1H-indole** is not a standard organic waste.^[1] It contains an aliphatic nitro group capable of forming shock-sensitive explosives if mishandled.

- **CRITICAL PROHIBITION:** NEVER mix this compound with strong bases (NaOH, KOH, amines) or place it in basic waste streams. This generates nitronate salts, which are explosive when dry.
- **Primary Hazard:** Acute Toxicity (Dermal/Oral) and Energetic Decomposition.
- **Waste Classification:** Regulated Hazardous Waste (Toxic/Reactive). Do not trash.
- **Spill Response:** Do not use water.^[2] Dry sweep only using non-sparking tools.

Technical Hazard Assessment: The "Why" Behind the Protocol

To ensure safety, researchers must understand the specific chemical vulnerabilities of the **5-(2-nitroethyl)-1H-indole** structure.[\[1\]](#)

The Aliphatic Nitro Danger

Unlike aromatic nitro compounds (e.g., nitrobenzene), the nitro group in this molecule is attached to an ethyl side chain (

).

- Mechanism: The -protons next to the nitro group are acidic ().
- Risk Scenario: Upon contact with a base, these protons are removed, forming a nitronate anion.
- Consequence: If this solution dries, the resulting metal nitronate salts are highly unstable and shock-sensitive explosives [\[1\]](#).

Indole Sensitivity

The indole ring is electron-rich and prone to oxidative coupling.

- Incompatibility: Strong oxidizers (peroxides, nitric acid) can trigger rapid, exothermic decomposition of the indole core, potentially igniting the nitro side chain.

Quantitative Hazard Data

Property	Value/Classification	Implication
GHS Classification	Acute Tox. 3 (Skin), Acute Tox. 4 (Oral)	Fatal in contact with skin; requires double-gloving.[1]
UN Number	UN 2811 (Toxic solid, organic, n.o.s.)[1]	Requires specific DOT labeling for transport.[1]
Physical State	Solid (usually crystalline)	Dust explosion hazard if finely divided.[1]
Reactivity	Sensitive to Bases & Oxidizers	Strict waste segregation required.

Waste Characterization & Regulatory Compliance (RCRA)

Before disposal, the waste must be characterized to determine the correct regulatory pathway. **5-(2-nitroethyl)-1H-indole** is not explicitly listed on the EPA P-list or U-list, meaning it defaults to Characteristic Hazardous Waste.[1]

Waste Code Assignment Logic

- Is it P-Listed (Acutely Toxic)? No specific CAS listing.
- Is it U-Listed (Toxic)? No specific CAS listing.
- Characteristic Assessment:
 - D001 (Ignitable): Unlikely for the pure solid, but applicable if dissolved in flammable solvents.
 - D003 (Reactive):POTENTIAL. If the compound has been exposed to bases or is potentially unstable, it may be classified as D003. Recommendation: Treat as reactive/energetic organic waste to ensure incineration rather than fuel blending.
 - Toxic (D004-D043): Does not leach heavy metals or specific pesticides.

Final Determination: Manage as Non-Halogenated, Toxic, Organic Waste. If large quantities (>100g) are present, consult EHS for potential "Reactive" tagging [2].

Step-by-Step Disposal Protocol

Solid Waste (Preferred Method)

Disposing of the compound as a solid minimizes the risk of creating shock-sensitive solutions.

- Isolation: Transfer the solid material into a clear, wide-mouth polyethylene or glass jar. Do not use metal containers.
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: **"5-(2-nitroethyl)-1H-indole"**[1]
 - Hazards: "TOXIC," "NO BASES" (Write this explicitly).
- Secondary Containment: Place the jar inside a clear zip-lock bag to contain any potential dust or leakage.
- Storage: Store in the "Toxic/Organic" satellite accumulation area, strictly separated from caustic/basic waste containers.

Liquid Waste (Solutions)

If the compound is dissolved (e.g., reaction mother liquor):

- pH Check (Crucial): Test the pH of the solution.
 - If Acidic/Neutral (pH < 7): Proceed to step 2.
 - If Basic (pH > 8): STOP. Do not let it dry. Neutralize carefully with dilute acetic acid to pH 6-7 before disposal.
- Solvent Compatibility: Ensure the carrier solvent is compatible with incineration (e.g., Methanol, DCM, Ethyl Acetate).
- Segregation: Pour into a dedicated "Non-Halogenated Organic" waste stream.

- **WARNING:** Do not combine with waste streams containing pyridine, triethylamine, or inorganic bases.

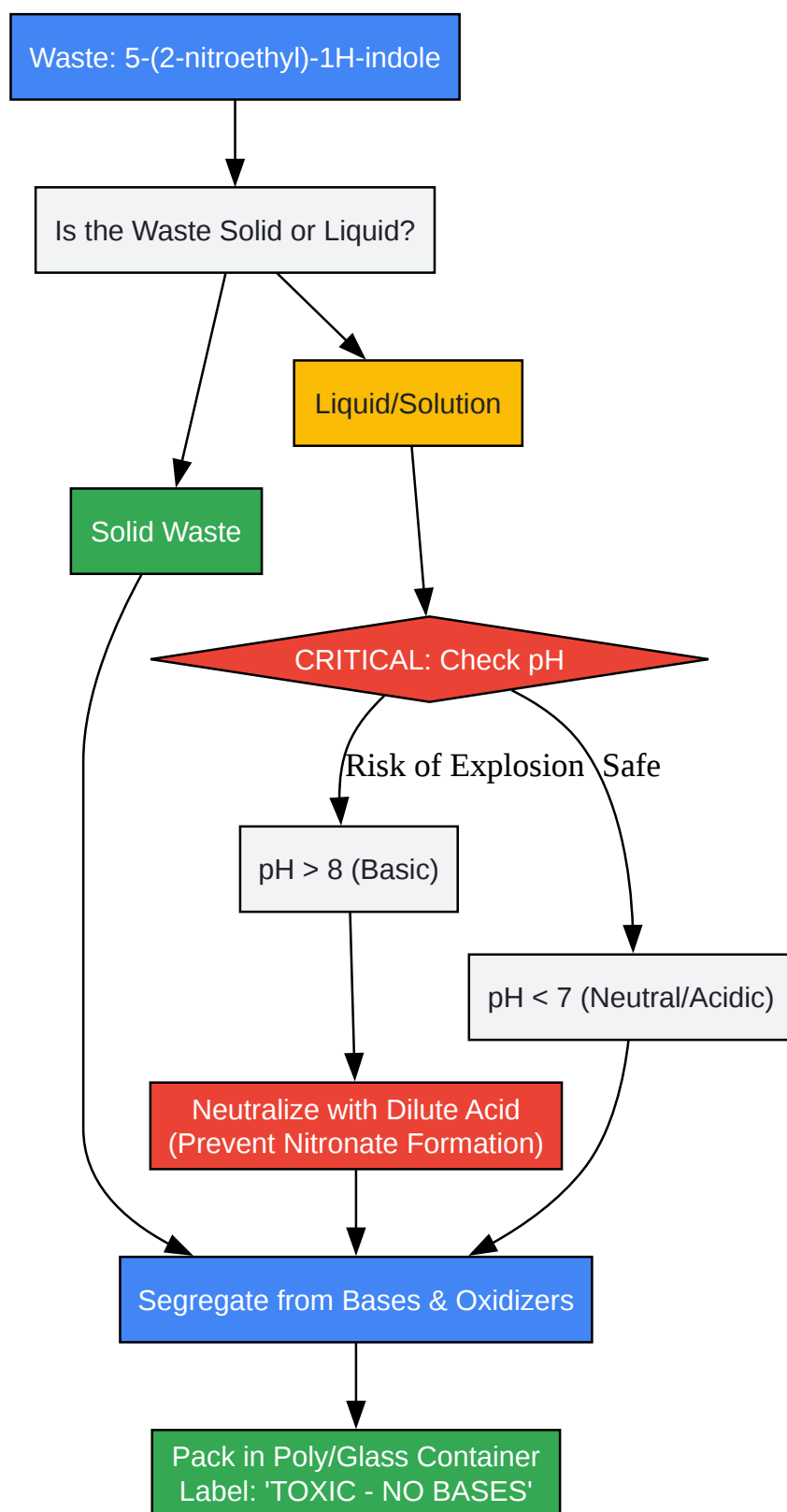
Empty Container Management

- **Triple Rinse:** Rinse the empty reagent bottle three times with a compatible solvent (e.g., acetone).
- **Rinsate Disposal:** Collect all rinsates into the Liquid Waste container (see 4.2).
- **Defacing:** Deface the label and mark "Empty."
- **Disposal:** Discard the glass container in the standard lab glass trash (unless P-listed restrictions apply in your specific jurisdiction, which is rare for this compound).

Visualized Decision Workflows

Waste Segregation Logic

This diagram illustrates the critical decision path to prevent the formation of explosive nitronates.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for segregating nitro-indole waste to prevent explosive salt formation.

Emergency Response Procedures

Accidental Spills[1]

- PPE: Nitrile gloves (double layer), lab coat, safety goggles, and N95 dust mask (if powder).
- Solid Spill:
 - Do NOT use water (spreads contamination).
 - Gently cover with a spill absorbent (vermiculite or sand) to suppress dust.
 - Sweep carefully into a disposable container using a brush and dustpan.
- Liquid Spill:
 - Absorb with polypropylene pads or vermiculite.
 - Place used absorbents into a heavy-duty plastic bag.
 - Label as "Hazardous Waste - Debris (Toxic)."

Exposure First Aid[1]

- Skin: Wash immediately with soap and water for 15 minutes. The compound is toxic transdermally.
- Eyes: Rinse cautiously with water for 15 minutes.
- Ingestion: Immediately contact Poison Control. Do not induce vomiting unless instructed.

References

- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 2811, Nitroalkane Reactivity. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[3][4] Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 2. carlroth.com:443 [carlroth.com:443]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [5-(2-nitroethyl)-1H-indole: Proper Disposal & Safety Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8652061/docs#5-2-nitroethyl-1h-indole-proper-disposal-safety-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)